Application Note: Analysis of Octyl Heptanoate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name:	*Octyl heptanoate*
CAS No.:	*5132-75-2*
Cat. No.:	*B1618485*

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Abstract

This application note details a robust and sensitive method for the identification and quantification of **octyl heptanoate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Octyl heptanoate** is an ester recognized for its characteristic fruity aroma and is utilized in the flavor, fragrance, and pharmaceutical industries. The GC-MS technique offers high separation efficiency and definitive compound identification based on mass spectral data, making it an ideal method for the analysis of this compound in various matrices. This document provides a comprehensive workflow, including sample preparation, detailed instrumental parameters, and data analysis protocols to aid researchers in their analytical studies.

Introduction

Octyl heptanoate (C15H30O2, M.W. 242.40 g/mol) is a fatty acid ester that contributes to the sensory profiles of various products and can be a subject of interest in metabolic and drug

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development research.[1] Accurate and reliable quantification of **octyl heptanoate** is essential for quality control, formulation development, and safety assessments. Gas Chromatography coupled with Mass Spectrometry (GC-MS) provides a highly selective and sensitive analytical approach for the separation, identification, and quantification of volatile and semi-volatile compounds like **octyl heptanoate**. This application note outlines a complete GC-MS method suitable for routine analysis.

Experimental Protocols

Instrumentation, Reagents, and Consumables

- Instrumentation:
  - Gas Chromatograph (GC) system equipped with a split/splitless injector and a mass selective detector (MSD).
  - Autosampler for automated injections.
- Reagents:
  - **Octyl heptanoate** standard (purity ≥98%).
  - High-purity volatile organic solvents such as hexane or dichloromethane for sample and standard preparation.
  - Helium (99.999% purity) as the carrier gas.
- Consumables:
  - GC Column: A non-polar or medium-polarity capillary column is recommended. A 5% phenyl-methylpolysiloxane column (e.g., DB-5ms, HP-5ms, or equivalent) with dimensions of 30 m x 0.25 mm ID, 0.25 µm film thickness is suitable for this analysis.
  - 2 mL autosampler vials with caps and septa.
  - Microsyringes for standard preparation.

Sample Preparation

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The choice of sample preparation is dependent on the sample matrix. Below are general protocols for liquid and solid samples.

2.1. Standard Solution Preparation

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **octyl heptanoate** standard and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standards: Prepare a series of working standards by serial dilution of the stock solution to achieve a desired concentration range (e.g., 0.1 - 100 µg/mL).

2.2. Liquid Sample Preparation (e.g., Beverages, Biological Fluids)

- Liquid-Liquid Extraction (LLE):
  - To 1 mL of the liquid sample, add an appropriate internal standard (e.g., a non-interfering ester of similar chain length).
  - Add 2 mL of hexane or dichloromethane.
  - Vortex for 2 minutes to ensure thorough mixing.
  - Centrifuge at 3000 rpm for 5 minutes to separate the layers.
  - Carefully transfer the organic layer (top layer for hexane, bottom for dichloromethane) to a clean vial.
  - The extract can be concentrated under a gentle stream of nitrogen if necessary.
  - Transfer the final extract to a GC vial for analysis.

2.3. Solid Sample Preparation (e.g., Tissues, Powders)

- Solid-Phase Extraction (SPE):
  - Homogenize a known amount of the solid sample in a suitable solvent.
  - Centrifuge the homogenate and collect the supernatant.

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- Pass the supernatant through an appropriate SPE cartridge (e.g., C18) to concentrate and purify the analyte.
- Elute the **octyl heptanoate** from the cartridge with a small volume of a suitable organic solvent.
- The eluate is then ready for GC-MS analysis.

GC-MS Instrumental Parameters

The following table summarizes the recommended GC-MS parameters for the analysis of **octyl heptanoate**. Optimization may be required based on the specific instrument and column used.

Parameter	Setting
Gas Chromatograph	
Column	5% Phenyl Methyl Siloxane (e.g., DB-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium, constant flow rate of 1.0 mL/min
Injection Mode	Splitless
Injection Volume	1 µL
Inlet Temperature	250 °C
Oven Program	Initial 60 °C for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Range	40-350 amu
Ion Source Temperature	230 °C
Transfer Line Temperature	280 °C

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Data Presentation

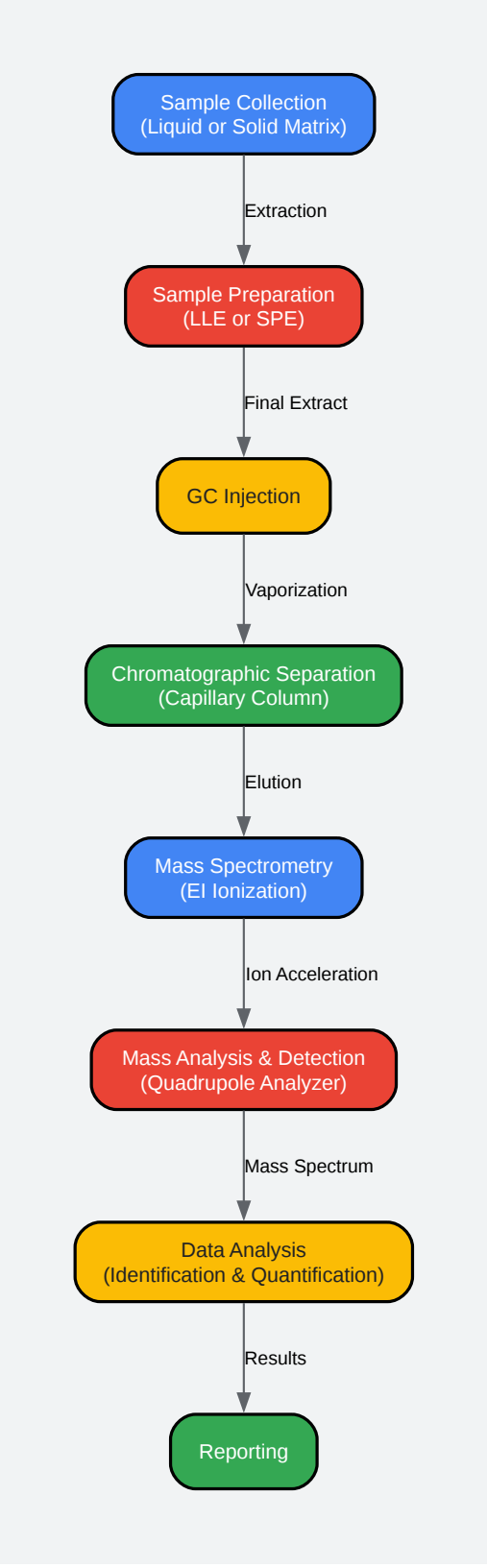
The quantitative data for **octyl heptanoate** obtained under the specified GC-MS conditions are summarized in the table below. The retention time is an approximate value and may vary between systems. The mass-to-charge ratios (m/z) of the key fragment ions are essential for identification and quantification.

Compound	Retention Time (min)	Molecular Ion [M]+ (m/z)	Key Fragment Ions (m/z)	Base Peak (m/z)
Octyl Heptanoate	~15-17	242 (low abundance)	131, 112, 99, 71, 55, 43	131

Note: The fragmentation pattern of esters like **octyl heptanoate** is characterized by alpha-cleavage and McLafferty rearrangements. The ion at m/z 131 corresponds to the protonated heptanoic acid fragment, which is often the base peak.

Mandatory Visualization

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GC-MS Experimental Workflow Diagram

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Conclusion

The GC-MS method detailed in this application note provides a reliable and robust protocol for the analysis of **octyl heptanoate**. The combination of chromatographic separation and mass spectrometric detection allows for high selectivity and sensitivity. The provided parameters for sample preparation and instrumental analysis can be readily adopted by researchers for routine analysis in various fields, ensuring accurate identification and quantification of this important volatile compound.

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References

- 1. Octyl heptanoate | C15H30O2 | CID 521326 - PubChem [pubchem.ncbi.nlm.nih.gov]
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